

An In-depth Technical Guide to the Safe Handling of 3-Bromoisoquinoline

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Compound of Interest

Compound Name: 3-Bromoisoquinoline

Cat. No.: B184082

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **3-Bromoisoquinoline** (CAS No: 34784-02-6), a heterocyclic compound utilized in chemical synthesis and drug discovery. Adherence to these guidelines is critical to ensure the safety of laboratory personnel and the integrity of research.

Hazard Identification and Classification

3-Bromoisoquinoline is classified as a hazardous substance. The following table summarizes its GHS classification and associated hazard statements.

Classification	Hazard Statement	GHS Pictograms
Acute Toxicity, Oral (Category 4)	H302: Harmful if swallowed	GHS07 (Exclamation Mark)
Skin Corrosion/Irritation (Category 2)	H315: Causes skin irritation	GHS07 (Exclamation Mark)
Serious Eye Damage/Eye Irritation (Category 1)	H318: Causes serious eye damage	GHS05 (Corrosion)
Specific target organ toxicity — Single exposure (Category 3), Respiratory system	H335: May cause respiratory irritation	GHS07 (Exclamation Mark)

Signal Word: Danger[1][2]

Physical and Chemical Properties

A summary of the key physical and chemical properties of **3-Bromoisoquinoline** is presented below.

Property	Value
CAS Number	34784-02-6[1][2]
Molecular Formula	C ₉ H ₆ BrN[1][2]
Molecular Weight	208.05 g/mol [1][2]
Appearance	Solid[2]
InChI	1S/C9H6BrN/c10-9-5-7-3-1-2-4-8(7)6-11-9/h1-6H[2]
SMILES	BrC1=CC2=C(C=N1)C=CC=C2[2]

Exposure Controls and Personal Protection

Strict adherence to the use of personal protective equipment (PPE) is mandatory when handling **3-Bromoisoquinoline**.

PPE Category	Item	Standard/Specification	Purpose
Eye and Face Protection	Safety Goggles	ANSI Z87.1 compliant	Protects against chemical splashes.[3]
Face Shield	To be worn over safety goggles	Provides full-face protection during procedures with a high risk of splashing. [3]	
Hand Protection	Chemical-Resistant Gloves	Disposable nitrile gloves are suitable for short-term contact.	Prevents direct skin contact.[3]
Body Protection	Laboratory Coat	Flame-resistant (e.g., Nomex® or 100% cotton)	Protects skin and personal clothing from contamination.[3]
Full-Length Pants	Covers the lower body to prevent skin exposure.[3]		
Closed-Toe Shoes	Made of a non-porous material	Protects feet from spills and falling objects.[3]	
Respiratory Protection	NIOSH-approved respirator	With appropriate cartridges for organic vapors and particulates	Required when handling outside of a certified chemical fume hood or when engineering controls are insufficient.[3]

Safe Handling and Storage

Proper handling and storage procedures are essential to minimize exposure risks.

Handling:

- All work with **3-Bromoisoquinoline** should be conducted in a certified chemical fume hood.
[4]
- Avoid contact with skin, eyes, and clothing.[1]
- Avoid the formation of dust and aerosols.[1]
- Use only non-sparking tools.
- Wash hands thoroughly after handling.[4]
- Do not eat, drink, or smoke in areas where the chemical is handled.[4]

Storage:

- Store in a cool, dry, and well-ventilated place.[1][4]
- Keep the container tightly closed.[1][4]
- Store locked up.[4]
- Incompatible materials include strong oxidizing agents.[1]

First Aid Measures

In the event of exposure, immediate medical attention is required.

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. Consult a physician.[1][4]
Skin Contact	Wash off with soap and plenty of water. Consult a physician.[1]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediate medical attention is required.[1][4]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician.[1][4]

Accidental Release and Firefighting Measures

Accidental Release:

- Evacuate personnel to a safe area.[1]
- Wear appropriate personal protective equipment (see Section 3).[1]
- Avoid dust formation.[1]
- Do not let the product enter drains.[1]
- Sweep up and shovel into a suitable, closed container for disposal.[4]

Firefighting:

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[1]
- Hazardous Combustion Products: Carbon oxides, nitrogen oxides (NO_x), and hydrogen bromide gas.[1]

- Firefighter Protection: Wear a self-contained breathing apparatus for firefighting if necessary. [\[1\]](#)

Experimental Protocol: Synthesis of 3-Bromoisoquinoline (with Safety Emphasis)

The following protocol is based on a literature procedure and incorporates critical safety measures.

Materials and Equipment:

- Isoquinoline
- N-bromosuccinimide (NBS)
- Acetic acid
- Round-bottom flask
- Reflux condenser
- Heating mantle
- Stir plate and stir bar
- Chemical fume hood
- Appropriate PPE (see Section 3)

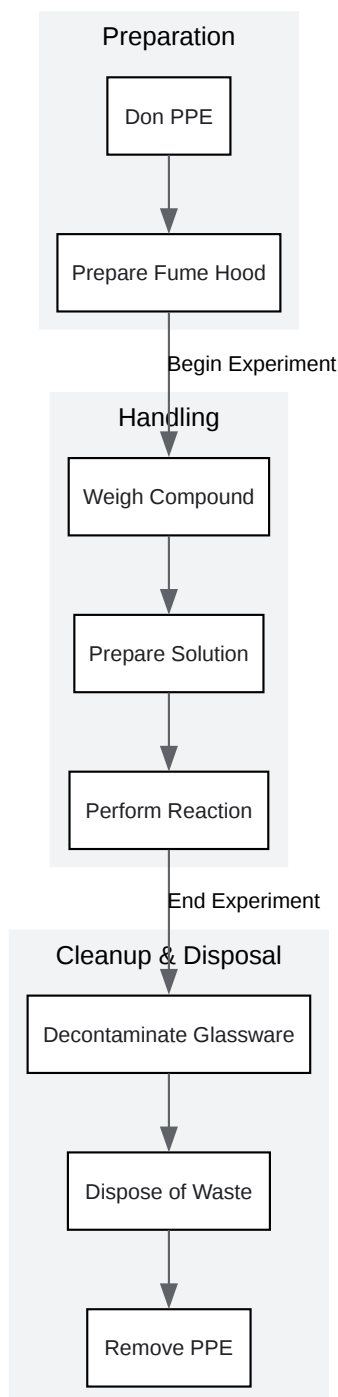
Procedure:

- Preparation: Set up the reaction apparatus within a certified chemical fume hood. Ensure all glassware is dry. Don appropriate PPE, including a lab coat, safety goggles, and chemical-resistant gloves.
- Reaction Setup: In a round-bottom flask, dissolve isoquinoline in acetic acid with stirring.

- Addition of Reagent: Slowly add N-bromosuccinimide (NBS) to the stirred solution at room temperature.
- Reaction: Heat the reaction mixture to 100°C and maintain this temperature overnight.
- Workup: After the reaction is complete, allow the mixture to cool to room temperature. Concentrate the mixture under reduced pressure to remove the solvent.
- Purification: The crude product can be purified by column chromatography.
- Waste Disposal: Dispose of all chemical waste in appropriately labeled hazardous waste containers.[3]

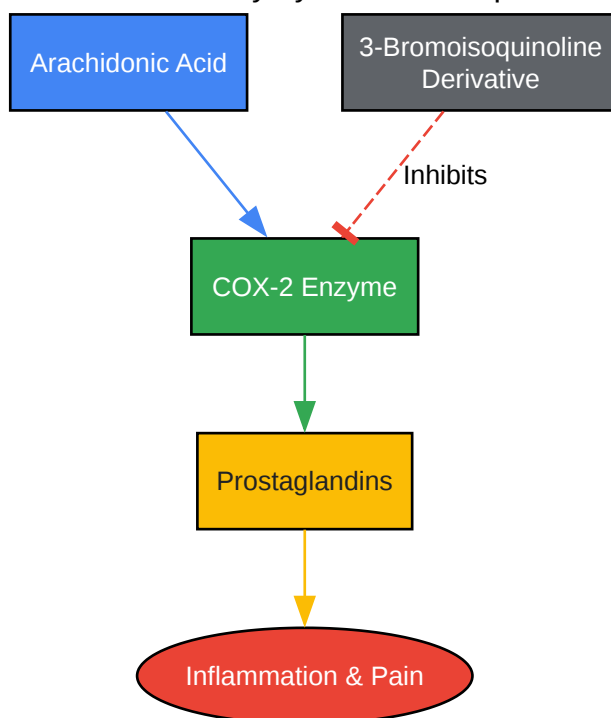
Visualizations

General Laboratory Workflow for Handling 3-Bromoisoquinoline

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Caption: A generalized workflow for safely handling hazardous chemicals like **3-Bromoisoquinoline** in a laboratory setting.

Inhibition of COX-2 Pathway by 3-Bromoisoquinoline Derivative



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Caption: A simplified diagram illustrating the potential mechanism of action for the anti-inflammatory and analgesic effects of **3-Bromoisoquinoline** derivatives through the inhibition of the COX-2 enzyme.[5]

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